

The Role of PDX Models in Oncology Drug Development

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Compound Focus: Canertinib

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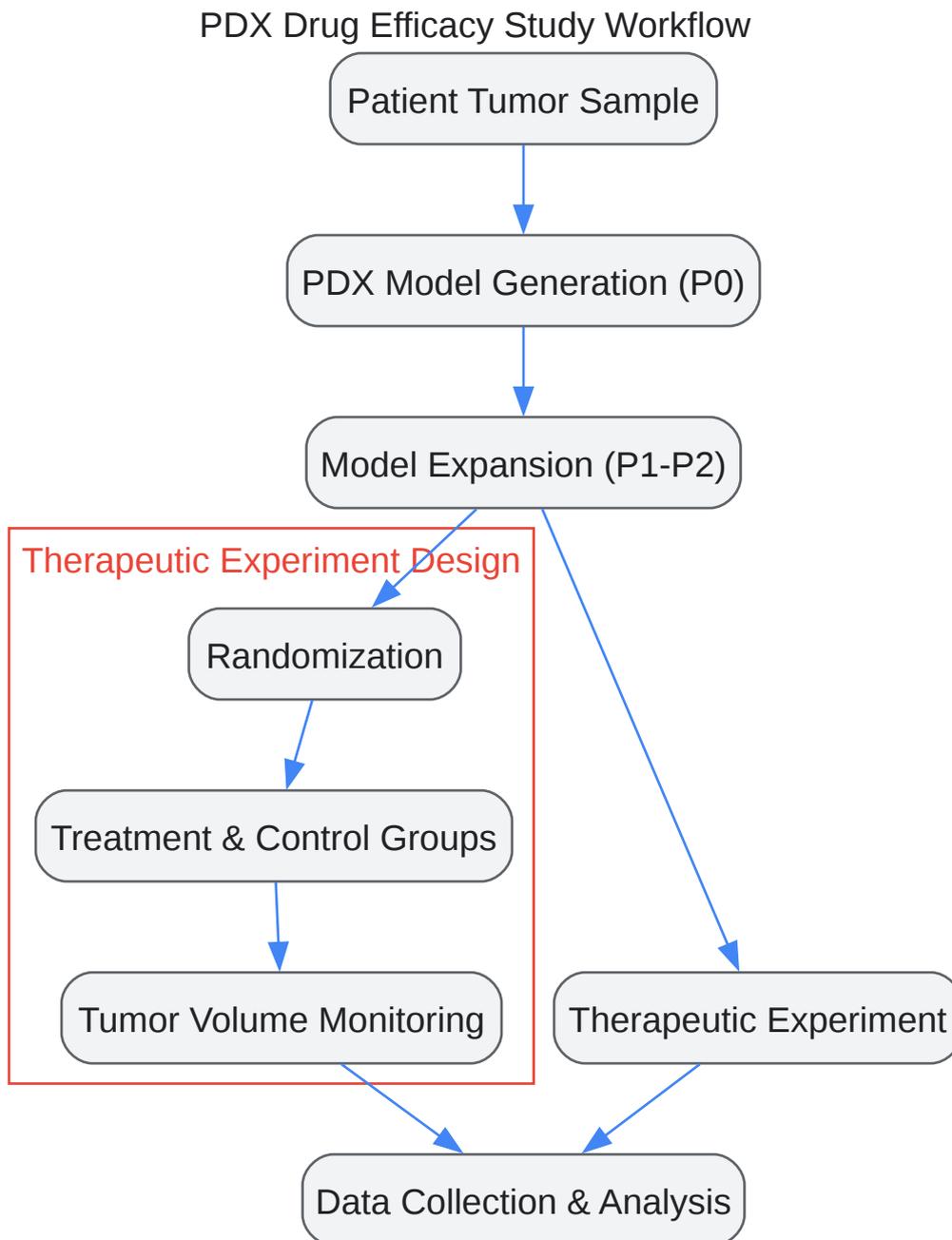
Patient-derived xenograft (PDX) models are created by transplanting fresh human tumor tissue directly into immunodeficient mice. They are considered a highly translational preclinical model because they better preserve the genetic heterogeneity, stromal architecture, and molecular characteristics of the original patient tumor compared to traditional cell-line-derived models [1] [2].

For a drug like **Canertinib** (an irreversible pan-ErbB inhibitor), PDX models would typically be used in the following ways:

- **Efficacy Testing:** To evaluate the drug's ability to inhibit tumor growth in models that represent human disease more faithfully [3].
- **Biomarker Discovery:** To identify genetic or molecular markers that predict a positive response to the drug, helping to stratify which patients would most benefit from the treatment [4] [3].
- **Understanding Resistance:** To study how tumors evolve and develop resistance to the drug, which can guide the development of combination therapies [4] [1].

Standard Workflow for PDX Drug Efficacy Studies

The general methodology for testing a drug in a PDX model follows a standardized workflow. The diagram below illustrates the key stages from model establishment to data analysis.



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The core experimental data is usually presented in a table format for clear comparison. While specific data for **Canertinib** is unavailable, the table below illustrates the kind of data structure you would expect from such a study.

Table: Example Structure for Reporting PDX Drug Efficacy Results

PDX Model ID / Characteristic	Treatment Group	Baseline Tumor Volume (mm ³) ±SEM	Final Tumor Volume (mm ³) ±SEM	Tumor Growth Inhibition (TGI)	Statistical Significance (p-value)
Lung ADR-001 (EGFR Mutant)	Vehicle Control	150 ± 15	650 ± 45	—	—
	Canertinib (50 mg/kg)	155 ± 12	300 ± 25	75%	< 0.001
	Comparator Drug A	152 ± 14	500 ± 30	50%	< 0.01
Breast-BR-025 (HER2 Amplified)	Vehicle Control	140 ± 10	600 ± 40	—	—
	Canertinib (50 mg/kg)	145 ± 11	200 ± 20	85%	< 0.001
	Comparator Drug A	142 ± 13	550 ± 35	25%	> 0.05

Note: This table is a hypothetical example for illustration only. Data must be populated from actual experimental results. TGI is often calculated as $(1 - (\Delta T / \Delta C)) * 100$, where ΔT and ΔC are the mean change in tumor volume for the treatment and control groups, respectively.

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